

# An In-depth Technical Guide to the Solubility of Diamthazole Hydrochloride

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## Compound of Interest

Compound Name: *Diamthazole hydrochloride*

Cat. No.: *B086189*

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This technical guide provides a comprehensive overview of the solubility of **Diamthazole hydrochloride** in various solvents, intended for researchers, scientists, and professionals in drug development. This document compiles available quantitative data, details experimental protocols for solubility determination, and offers visual representations of key experimental workflows.

## Physicochemical Properties of Diamthazole Hydrochloride

**Diamthazole hydrochloride**, an antifungal agent, possesses the following physicochemical properties:

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub> ClN <sub>3</sub> OS	<a href="#">[1]</a>
Molecular Weight	329.89 g/mol	<a href="#">[1]</a>
CAS Number	17140-69-1	<a href="#">[1]</a>
Appearance	White to light yellow solid	<a href="#">[1]</a>

## Solubility of Diamthazole Hydrochloride

The solubility of a compound is a critical parameter in drug discovery and development, influencing its formulation, delivery, and bioavailability. The following table summarizes the known solubility of **Diamthazole hydrochloride** in Dimethyl Sulfoxide (DMSO) and various solvent systems.

Solvent/Solvent System	Solubility	Conditions & Notes	Source
DMSO	100 mg/mL (303.13 mM)	Requires ultrasonic and warming/heating to 60°C. The use of new, non-hygroscopic DMSO is crucial as moisture can significantly impact solubility.	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (7.58 mM)	Requires sonication to achieve a clear solution.	[1]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	2.5 mg/mL (7.58 mM)	Requires sonication to achieve a clear solution.	[1]
10% DMSO, 90% Corn Oil	2.5 mg/mL (7.58 mM)	Requires sonication to achieve a clear solution.	[1]

## Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data are essential for pharmaceutical research. The following sections detail standardized protocols for determining the thermodynamic solubility and for preparing stock solutions of **Diamthazole hydrochloride**.

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.[2][3] This method involves achieving a saturated solution in equilibrium with the solid drug.

#### Materials:

- **Diamthazole hydrochloride**
- Solvent of interest (e.g., DMSO, water, ethanol)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for concentration analysis

#### Procedure:

- **Preparation:** Add an excess amount of **Diamthazole hydrochloride** to a glass vial. The excess solid is crucial to ensure that a saturated solution is formed.
- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed to let the excess solid settle. Centrifuge the vial at a high speed to further separate the solid from the supernatant.
- **Sample Collection:** Carefully collect an aliquot of the clear supernatant. To remove any remaining solid particles, filter the collected supernatant using a syringe filter.

- Dilution: Dilute the filtered supernatant with the solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Diamthazole hydrochloride** in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor.

For many biological assays, **Diamthazole hydrochloride** needs to be prepared in a mixed solvent system to ensure solubility and compatibility. The following protocol describes the preparation of a 2.5 mg/mL solution in a DMSO/PEG300/Tween-80/Saline vehicle.[\[1\]](#)

Materials:

- **Diamthazole hydrochloride**
- DMSO
- PEG300
- Tween-80
- Saline solution
- Sterile conical tubes
- Vortex mixer
- Sonicator

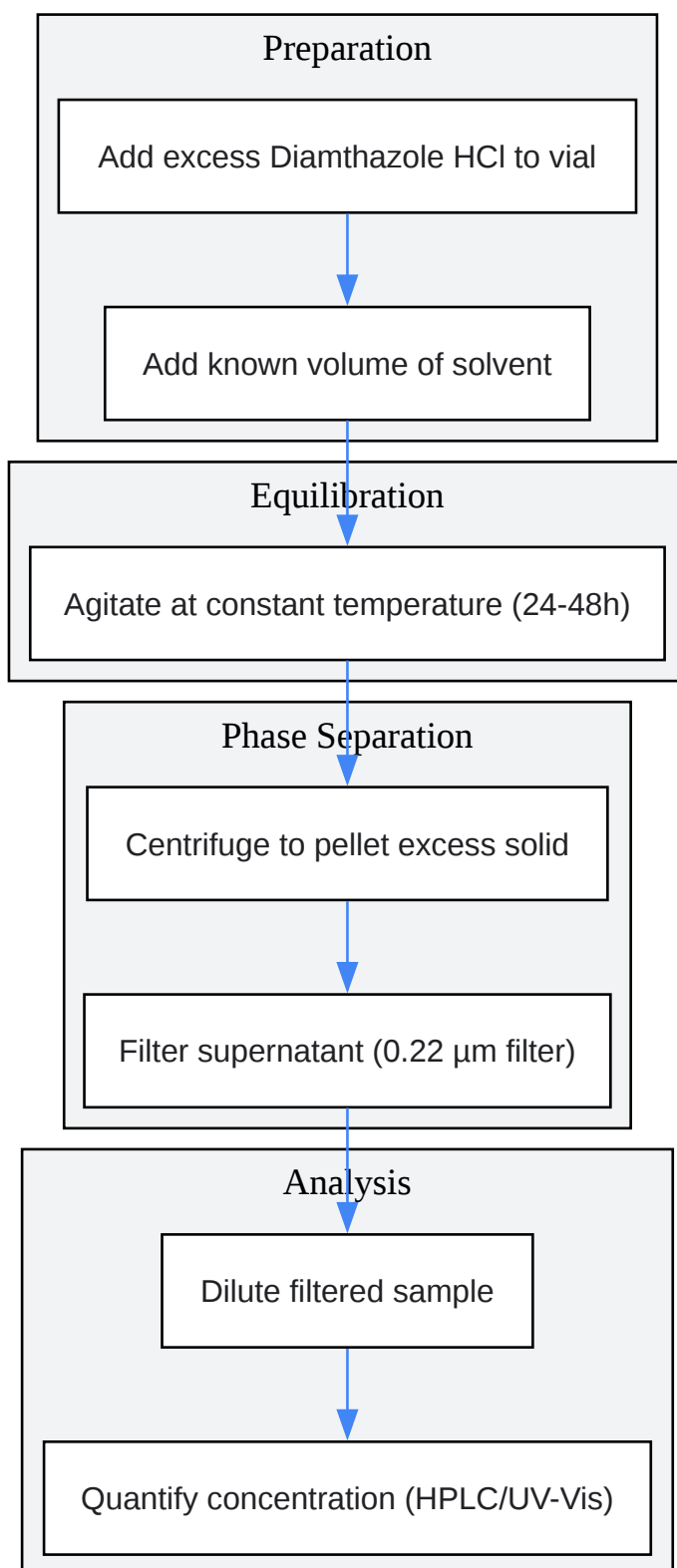
Procedure:

- Initial Dissolution: Prepare a 25 mg/mL stock solution of **Diamthazole hydrochloride** in DMSO. This may require warming and sonication.
- Mixing Solvents: In a sterile conical tube, add 100 µL of the 25 mg/mL **Diamthazole hydrochloride** stock solution in DMSO.

- Addition of PEG300: Add 400  $\mu$ L of PEG300 to the tube and mix thoroughly by vortexing.
- Addition of Tween-80: Add 50  $\mu$ L of Tween-80 and vortex again until the solution is homogeneous.
- Final Dilution with Saline: Add 450  $\mu$ L of saline to bring the total volume to 1 mL. Vortex the solution thoroughly.
- Sonication: To ensure complete dissolution and a clear solution, sonicate the final mixture. The final concentration of **Diamthazole hydrochloride** will be 2.5 mg/mL.

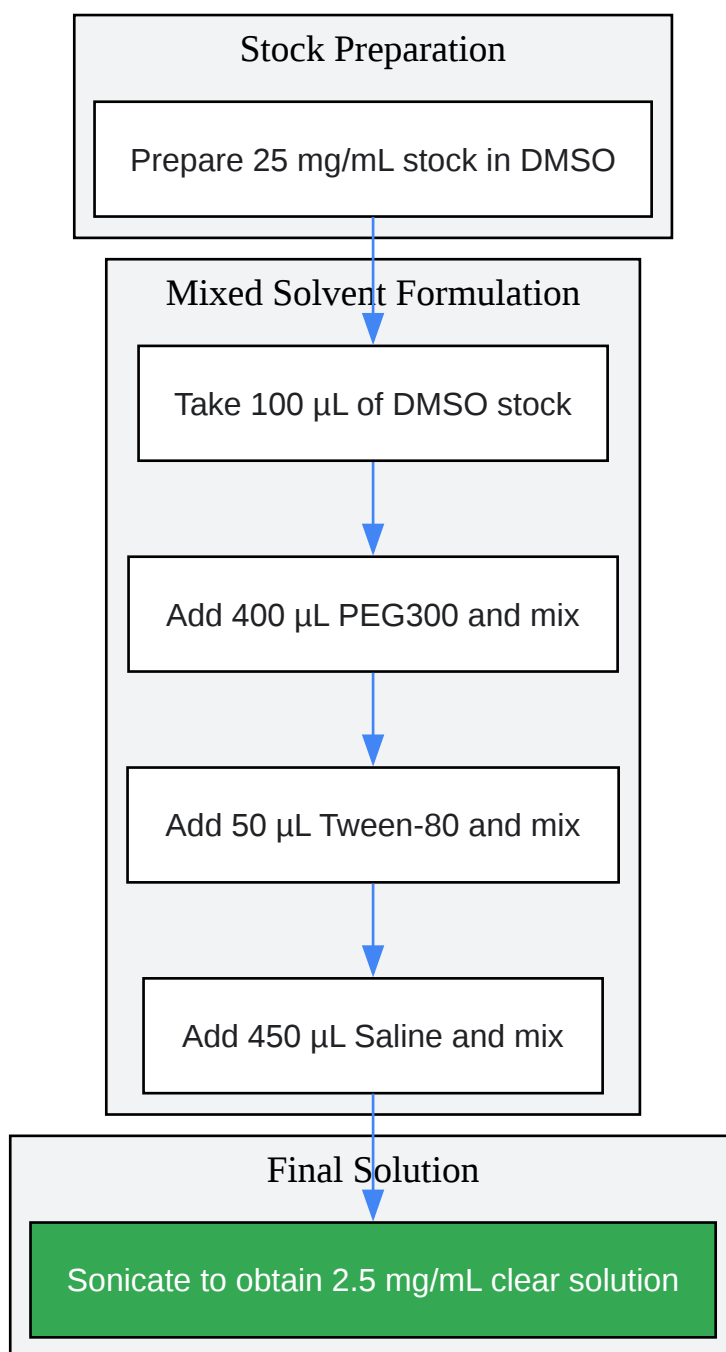
## Visualization of Experimental Workflows

The following diagrams, created using the DOT language, illustrate the key experimental workflows described in this guide.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.



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Caption: Workflow for Preparing a Mixed Solvent Stock Solution.

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## References

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